

Application Notes and Protocols for Chromotrope 2B Staining of Paraffin-Embedded Tissues

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Compound of Interest

Compound Name: *Chromotrope 2B*

CAS No.: *548-80-1*

Cat. No.: *B1668909*

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Introduction

Chromotrope 2B is an anionic dye belonging to the group of monoazo dyes. In histology, it is utilized for the visualization of various tissue components. Notably, its close analog, Chromotrope 2R, is a well-established stain for the specific identification and quantification of eosinophils in tissue sections.^{[1][2][3]} The bright red staining of eosinophil granules by Chromotrope dyes provides a high contrast against the cytoplasm of other cells, facilitating accurate enumeration. This characteristic makes it a valuable tool in the study of eosinophilic infiltration in various pathological conditions, such as allergic reactions and inflammatory diseases.^{[1][3]} This protocol provides a detailed procedure for the staining of paraffin-embedded tissues using a Chromotrope dye, based on established methods for eosinophil identification.

Principle of the Method

The staining mechanism of Chromotrope dyes for eosinophil granules is based on the interaction of the acidic dye with the basic proteins present in the granules. Eosinophil granules

are rich in basic proteins, such as major basic protein (MBP), which have a strong affinity for acidic dyes like **Chromotrope 2B** and 2R. This interaction results in a stable, bright red coloration of the eosinophil granules, allowing for their clear differentiation from other cell types in the tissue.

Materials

- **Chromotrope 2B** or 2R dye (e.g., Sigma-Aldrich, C3143 for Chromotrope 2R)[3]
- Phenol
- Hematoxylin solution
- Distilled water
- Ethanol (50%, 70%, 95%, and 100%)
- Xylene
- Paraffin-embedded tissue sections on slides
- Mounting medium

Equipment

- Microscope
- Staining jars
- Coplin jars
- Fume hood
- Water bath or hot plate
- Timer

Solution Preparation

0.5% Chromotrope 2R Staining Solution[3]

To prepare 100 ml of the staining solution:

- Gently heat 100 ml of distilled water.
- Dissolve 1 g of phenol in the warm water.
- Add 0.5 g of Chromotrope 2R to the phenol solution.
- Stir until the dye is completely dissolved.
- Allow the solution to cool to room temperature before use.

Experimental Protocol

The following protocol is adapted from a method for staining eosinophils in formalin-fixed, paraffin-embedded tissue sections.[3]

1. Deparaffinization and Rehydration a. Immerse slides in two changes of xylene for 10 minutes each.[4] b. Immerse slides in two changes of 100% ethanol for 10 minutes each.[4] c. Immerse slides in 95% ethanol for 5 minutes.[4] d. Immerse slides in 70% ethanol for 5 minutes.[4] e. Immerse slides in 50% ethanol for 5 minutes.[4] f. Rinse slides thoroughly with deionized water.[4]
2. Nuclear Staining a. Immerse slides in hematoxylin solution for 5 minutes at room temperature.[3] b. Rinse slides in running tap water until the water runs clear.
3. Eosinophil Staining a. Stain slides with 0.5% Chromotrope 2R solution for 30 minutes at room temperature.[3]
4. Dehydration and Mounting a. Briefly rinse the slides in distilled water. b. Dehydrate the sections through graded alcohols: 95% ethanol for 1 minute, followed by two changes of 100% ethanol for 1 minute each. c. Clear the sections in two changes of xylene for 2 minutes each. d. Mount the coverslip with a permanent mounting medium.

Expected Results

- Eosinophil granules: Bright red
- Nuclei: Blue/Purple
- Other tissue elements: Lighter shades of red or pink

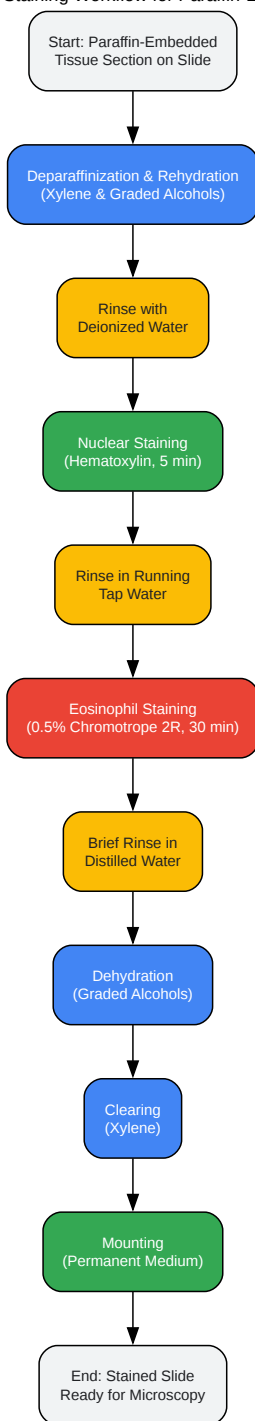
Data Presentation

A study comparing four different staining methods for the detection of eosinophils in nasal polyps provided the following data, which highlights the utility of Chromotrope 2R.

Staining Method	Eosinophil Counting Results	Specificity	Background Staining	Reference
Chromotrope 2R	No significant difference compared to Congo red (P = 0.1413).	Specific in detecting eosinophils.	Lower background staining compared to Congo red and H&E.	[3] [5] [6]
Congo Red	No significant difference compared to Chromotrope 2R (P = 0.1413).	Stains eosinophils orange-red.	Higher background staining, elastic fibers may also stain red.	[3] [5]
MBPmAb IHC	Yielded a higher eosinophil count than Chromotrope 2R, H&E, and Congo red (p < 0.05).	Specific for eosinophils.	MBP-positive area may contaminate nuclei, making counting difficult.	[3] [5]
H&E	Yielded a lower eosinophil count than Chromotrope 2R, MBPmAb IHC, and Congo red (p < 0.05).	Less specific for eosinophils.	N/A	[3] [5]

Mandatory Visualization

Chromotrope 2B Staining Workflow for Paraffin-Embedded Tissues



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Caption: Workflow of the **Chromotrope 2B/2R** staining protocol.

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